

# Solubility and storage conditions for H-Lys(Tfa)-OH

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## Compound of Interest

Compound Name: H-Lys(Tfa)-OH

Cat. No.: B554751

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An In-depth Technical Guide to the Solubility and Storage of **H-Lys(Tfa)-OH**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and recommended storage conditions for N- $\epsilon$ -trifluoroacetyl-L-lysine (**H-Lys(Tfa)-OH**), a commonly used protected amino acid in peptide synthesis and other biochemical applications. The information presented herein is intended to assist researchers, scientists, and professionals in drug development in the effective handling and use of this compound.

## Introduction

**H-Lys(Tfa)-OH** is a derivative of the amino acid L-lysine where the epsilon-amino group is protected by a trifluoroacetyl (Tfa) group. This protection strategy is valuable in synthetic chemistry, particularly in solid-phase peptide synthesis (SPPS), as it allows for the selective modification of the  $\alpha$ -amino group while the  $\epsilon$ -amino group remains unreactive. The subsequent removal of the Tfa group can be achieved under specific basic conditions. Understanding the solubility and stability of **H-Lys(Tfa)-OH** is critical for its proper use in experimental workflows.

## Physicochemical Properties

A summary of the key physicochemical properties of **H-Lys(Tfa)-OH** is provided in the table below.

Property	Value
Chemical Name	(2S)-2-amino-6-[(2,2,2-trifluoroacetyl)amino]hexanoic acid
Synonyms	N-epsilon-trifluoroacetyl-L-lysine, ε-TFA-lysine
CAS Number	10009-20-8
Molecular Formula	C <sub>8</sub> H <sub>13</sub> F <sub>3</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	242.20 g/mol
Appearance	White to off-white powder or crystalline solid

## Solubility Data

Quantitative solubility data for **H-Lys(Tfa)-OH** in a range of common laboratory solvents is crucial for the preparation of stock solutions and for its use in various reaction conditions. While comprehensive quantitative data is not widely published, the available information is summarized below.

Solvent	Solubility	Observations
2 M Hydrochloric Acid (HCl)	10 mg/mL[1][2][3]	Clear, colorless solution[1][2][3]
Water (neutral pH)	Data not available	General tips suggest warming and sonication may aid dissolution[4].
Dimethyl Sulfoxide (DMSO)	Data not available	The related compound Fmoc-Lys(Tfa)-OH is highly soluble in DMSO (200 mg/mL)[5], suggesting H-Lys(Tfa)-OH may also have good solubility.
Dimethylformamide (DMF)	Data not available	The related compound Fmoc-Lys(Tfa)-OH is clearly soluble in DMF (1 mmole in 2 ml).
Methanol	Data not available	-
Ethanol	Data not available	-

It is important to note that the trifluoroacetyl group can enhance solubility in various solvents[6]. For dissolving peptides and amino acid derivatives with low aqueous solubility, it is often recommended to first use a small amount of an organic solvent like DMSO or DMF, and then slowly dilute with the desired aqueous buffer[7][8][9][10].

## Experimental Protocol for Solubility Determination

The following is a general protocol for determining the kinetic and thermodynamic solubility of **H-Lys(Tfa)-OH** in various solvents. This protocol is based on the widely used shake-flask method[11].

Materials:

- **H-Lys(Tfa)-OH**
- Selected solvents (e.g., Water, DMSO, DMF, Ethanol, Phosphate Buffered Saline pH 7.4)

- Vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Analytical balance
- Spectrophotometer or HPLC system for quantification

Procedure:

- Preparation of Saturated Solutions (Thermodynamic Solubility):
  - Add an excess amount of **H-Lys(Tfa)-OH** to a known volume of the test solvent in a vial.
  - Seal the vial and place it on an orbital shaker at a constant temperature (e.g., 25 °C) for a sufficient time to reach equilibrium (typically 24-48 hours)[11].
  - After incubation, visually inspect the vials to ensure excess solid is still present.
  - Centrifuge the vials at high speed to pellet the undissolved solid.
- Preparation of Solutions from a Stock (Kinetic Solubility):
  - Prepare a high-concentration stock solution of **H-Lys(Tfa)-OH** in a suitable organic solvent like DMSO[11][12].
  - Add small aliquots of the stock solution to the aqueous buffer of interest and observe for precipitation[11][12].
- Quantification:
  - Carefully remove an aliquot of the supernatant from the centrifuged vials (for thermodynamic solubility) or the clear solution (for kinetic solubility).
  - Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method.

- Quantify the concentration of dissolved **H-Lys(Tfa)-OH** using a validated analytical method such as UV-Vis spectrophotometry or HPLC. A standard calibration curve should be prepared for accurate quantification[12][13].
- Data Reporting:
  - Express the solubility in mg/mL or mmol/L.

## Storage and Stability

Proper storage of **H-Lys(Tfa)-OH** is essential to maintain its integrity and purity. The following storage conditions are recommended by various suppliers.

Solid Form:

Storage Condition	Duration
Lyophilized at -20°C, desiccated	Up to 36 months[14]
2-8°C	Recommended by some suppliers[3][6]

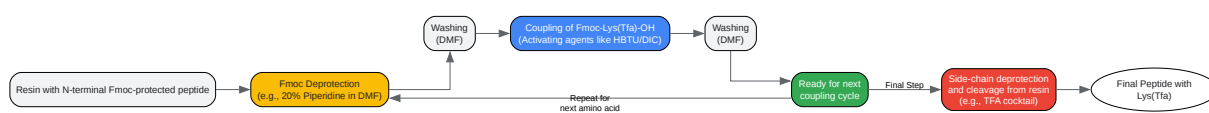
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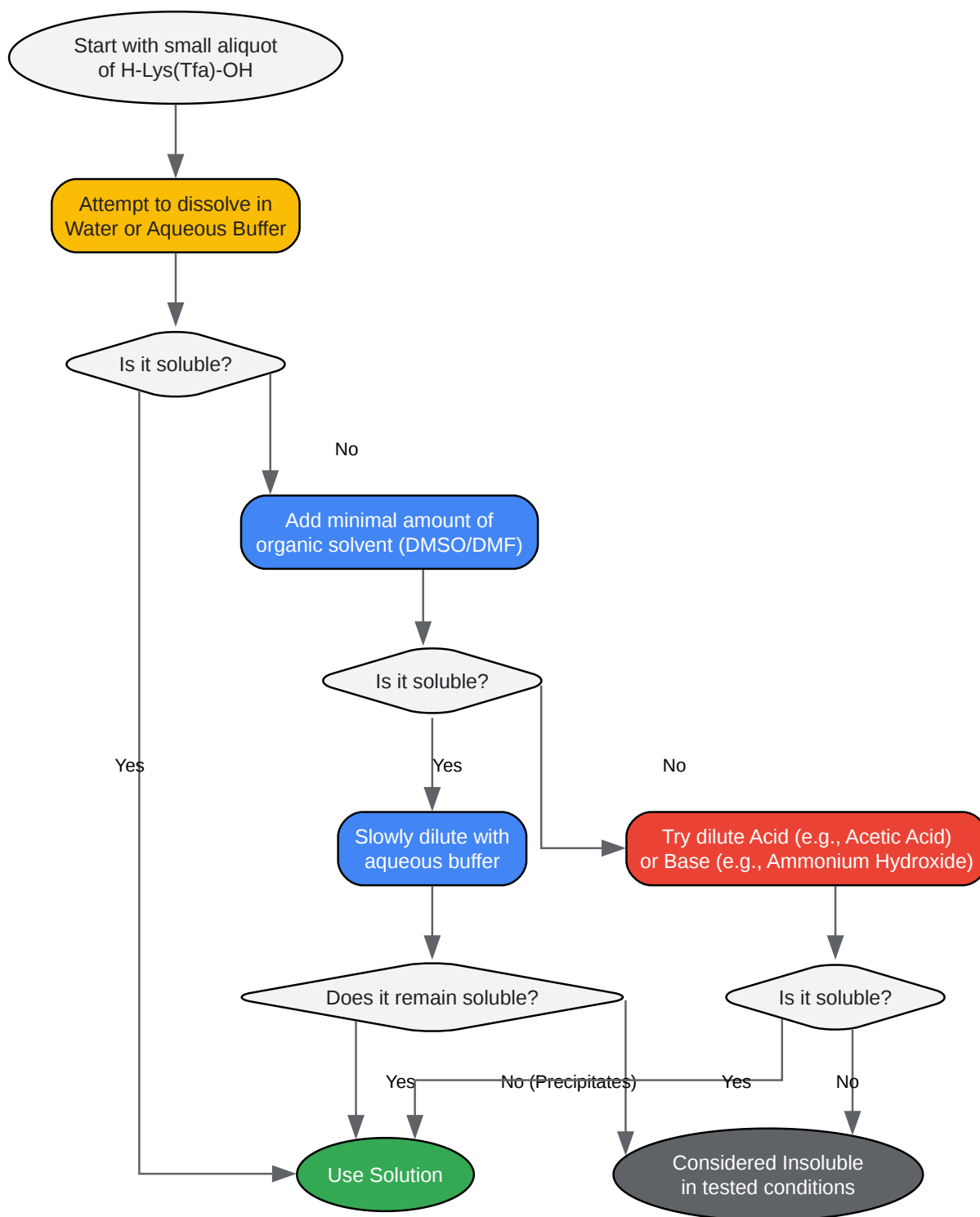
Storage Condition	Duration	Recommendations
-20°C	Up to 1 month[14]	Aliquot to avoid multiple freeze-thaw cycles[14].
-80°C	Up to 6 months	For longer-term storage of solutions.

## Application in Solid-Phase Peptide Synthesis (SPPS)

**H-Lys(Tfa)-OH** is a valuable building block in Fmoc-based solid-phase peptide synthesis. The Tfa group on the lysine side chain is stable to the piperidine treatment used for Fmoc deprotection, providing orthogonality.

Below is a diagram illustrating the general workflow for the incorporation of **H-Lys(Tfa)-OH** into a growing peptide chain during SPPS.





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